

# selecting d-SPE sorbents for dimethomorph clean-up

Author: Smolecule Technical Support Team, Date: February 2026

## Compound Focus: Dimethomorph

CAS No.: 110488-70-5

Cat. No.: S567675

[Get Quote](#)

## d-SPE Sorbent Combinations for Dimethomorph

The table below compares sorbent mixtures from research for cleaning extracts in **dimethomorph** analysis. The **PSA + C18 + MgSO<sub>4</sub>** combination is a consistently effective starting point [1].

Sorbent Combination	Matrix Tested	Reported Recovery (%)	Key Findings / Purpose
25 mg PSA / 25 mg C18 / 150 mg MgSO <sub>4</sub> [1]	<i>Protaetia brevitarsis</i> (insect)	111.2 - 116.7 [1]	Effective removal of fatty co-extractives; provided optimal recovery [1].
50 mg PSA / 50 mg C18 / 150 mg MgSO <sub>4</sub> [1]	<i>Protaetia brevitarsis</i> (insect)	--	Similar to combination above but with higher sorbent load [1].
PSA + GCB + C18 [2]	Brinjal/Eggplant	--	Effective for cleaning a multi-pesticide residue extract in a complex plant matrix [2].

Sorbent Combination	Matrix Tested	Reported Recovery (%)	Key Findings / Purpose
GCB [1]	<i>Protaetia brevitarsis</i> (insect)	--	Tests showed it was part of an investigated mixture, but the PSA/C18/MgSO <sub>4</sub> combination was selected as optimal [1].
Z-Sep+ [1]	<i>Protaetia brevitarsis</i> (insect)	--	One of several sorbents tested for comparison; not the final selected method [1].

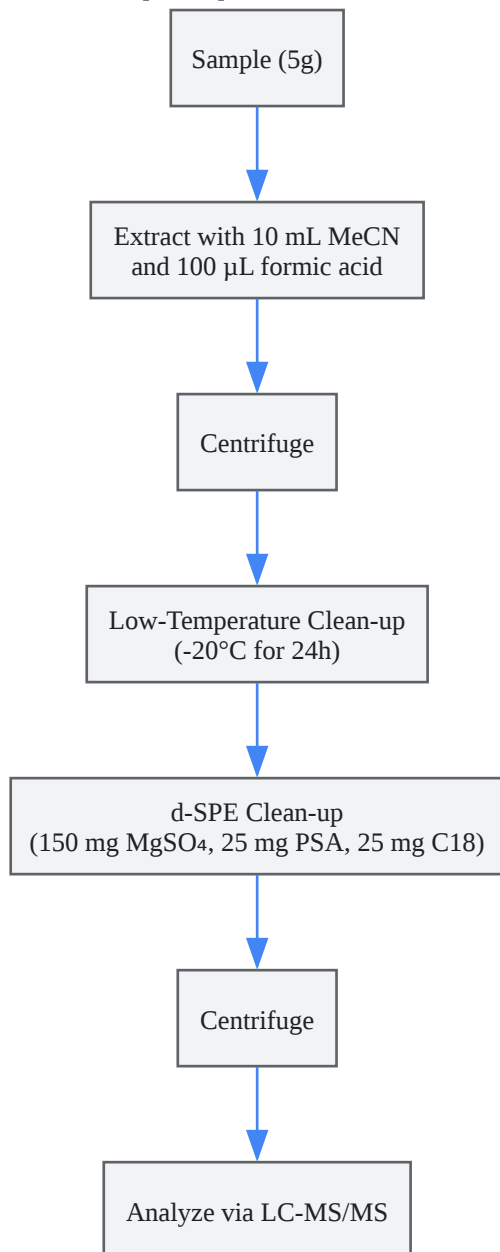
## Detailed Modified QuEChERS Protocol

This protocol is adapted from a study analyzing **dimethomorph** in a complex, fatty insect matrix using LC-MS/MS [1].

## Workflow Overview

The diagram below outlines the major steps of the sample preparation process.

## Sample Preparation Workflow



[Click to download full resolution via product page](#)

## Materials and Reagents

- **Samples:** 5 g of homogenized sample.
- **Solvents:** Acetonitrile (MeCN), HPLC grade.
- **Additives:** Formic acid.

- **d-SPE Sorbents:** The selected mixture, for example, **150 mg anhydrous MgSO<sub>4</sub>, 25 mg PSA** (Primary Secondary Amine), and **25 mg C18** [1].
- **Equipment:** Vortex mixer, centrifuge, analytical balance, 50 mL centrifuge tubes.

## Step-by-Step Procedure

- **Extraction:** Weigh 5 g of the homogenized sample into a 50 mL centrifuge tube. Add 10 mL of acetonitrile and 100 µL of formic acid. Vortex vigorously for several minutes to ensure thorough extraction [1].
- **Centrifugation:** Centrifuge the extract to separate the solid matrix from the organic solvent.
- **Low-Temperature Clean-up:** Transfer the supernatant (acetonitrile layer) to a new tube and place it at **-20°C for 24 hours**. This crucial step precipitates a significant amount of fats and lipids, which are then separated by another round of centrifugation [1].
- **d-SPE Clean-up:** Transfer the cleaned supernatant to a tube containing the d-SPE sorbent mixture (e.g., 150 mg MgSO<sub>4</sub>, 25 mg PSA, 25 mg C18). Vortex for a sufficient time (e.g., 1-2 minutes) to disperse the sorbents and adsorb matrix interferents [1].
- **Final Centrifugation:** Centrifuge the tube to pellet the sorbents.
- **Analysis:** Carefully collect the final purified extract for analysis by LC-MS/MS [1].

## Frequently Asked Questions & Troubleshooting

### Q1: What is the specific role of each sorbent in the recommended mixture?

- **PSA:** Removes various polar organic acids, fatty acids, and sugars through hydrogen bonding and anion exchange [3].
- **C18:** Targets non-polar interferents like lipids and sterols via reversed-phase hydrophobic interactions [3] [1].
- **MgSO<sub>4</sub>:** Serves as a drying agent by binding residual water in the organic extract, improving recovery and stability [3] [1].

### Q2: My dimethomorph recovery is low. What could be the cause?

- **Sorbent Overload:** If your sample has a very high fat content, the standard sorbent amount may be insufficient. Consider increasing the sorbent mass (e.g., moving from 25 mg to 50 mg of PSA and C18) or ensure the low-temperature precipitation step is performed correctly [1].
- **Inefficient Elution:** While d-SPE primarily aims to retain interferents, some analyte can be co-absorbed. Optimizing vortexing time and ensuring the sorbent is well-dispersed can improve equilibrium and recovery [3].

**Q3: I see high background noise in my chromatogram. How can I improve clean-up?**

- **Matrix Complexity:** The sample may contain interferents not fully removed by the primary sorbents. You could test adding a small amount of **Graphitized Carbon Black (GCB)** (e.g., 5-10 mg) to the mixture, as it is excellent at removing pigments and planar molecules. However, use GCB cautiously as it can also strongly adsorb certain analytes [2].
- **Confirm Protocol Steps:** Double-check that the low-temperature precipitation step was performed as it is critical for removing fats [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Easy and effective analytical method of carbendazim ... [pmc.ncbi.nlm.nih.gov]
2. Development and validation of a modified QuEChERS ... [sciencedirect.com]
3. Dispersive Solid Phase Extraction for the Analysis of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [selecting d-SPE sorbents for dimethomorph clean-up]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b567675#selecting-d-spe-sorbents-for-dimethomorph-clean-up>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)